

allyloxy propanol vs glycidyl ether reactivity

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Compound Focus: Allyloxy propanol

CAS No.: 6180-67-2

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Fundamental Chemical Profiles

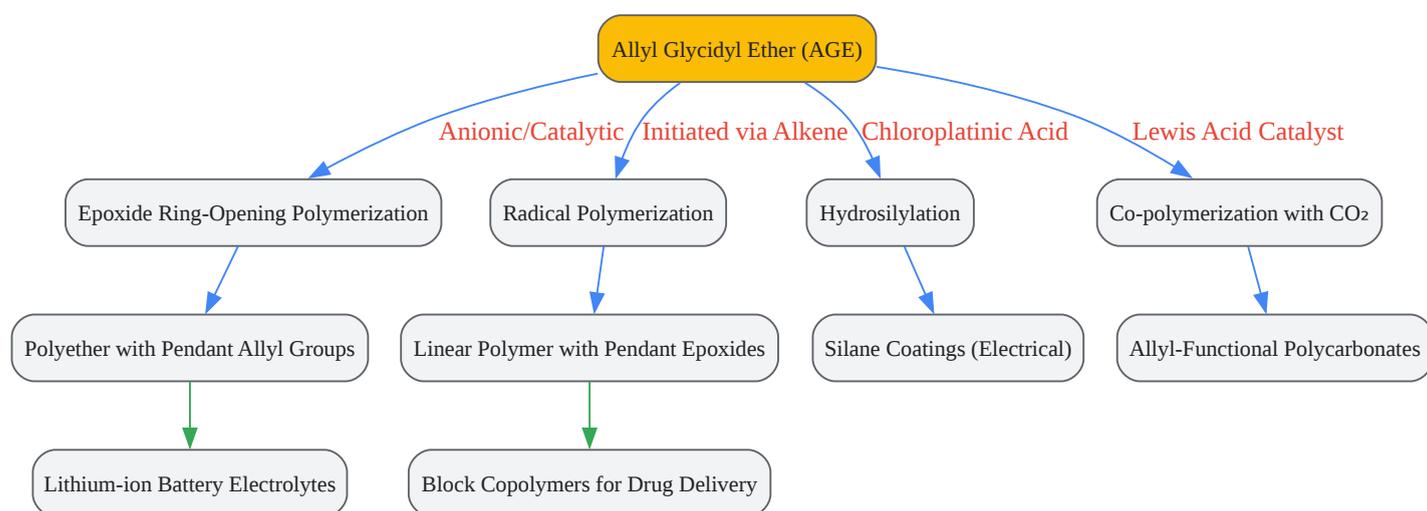
The table below summarizes the basic identities and properties of allyl glycidyl ether (AGE) and two other common glycidyl ethers for context.

| Property | Allyl Glycidyl Ether (AGE) [1] | Bisphenol A Diglycidyl Ether (DGEBA) [2] | Phenyl Glycidyl Ether (PGE) [2] |
|----------------------------|---|--|---------------------------------|
| Chemical Structure | Bifunctional: Epoxide ring & alkene group [1] | Polyfunctional epoxide mixture (monomer to tetramer) [2] | Monofunctional epoxide [2] |
| Appearance | Colorless liquid [1] | Medium viscosity liquid (typical commercial form) [2] | Colorless liquid [2] |
| Molecular Weight | 114.144 g·mol ⁻¹ [1] | Not specified for pure monomer | Not specified |
| Density | 0.97 g/mL at 20°C [1] | Not specified | 1.1092 at 20°C [2] |
| Boiling Point | 154°C [1] | Not specified | 245°C [2] |
| Solubility in Water | 14% at 20°C [1] | Not specified | Nearly insoluble (0.24%) [2] |

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|----------------|--------------------------------|--|---------------------------------|
| Vapor Pressure | 2 mmHg at 20°C [1] | Not specified | 0.01 mmHg at 25°C [2] |
| Reactivity | Epoxide ring; Alkene group [1] | Epoxide rings [2] | Epoxide ring [2] |

Reactivity and Applications

The bifunctional nature of Allyl Glycidyl Ether gives it a unique and versatile reactivity profile, which is summarized in the diagram below.



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The key feature of AGE is that the **epoxide and alkene groups can be reacted selectively**, allowing for the sequential construction of complex polymer architectures [1].

- **As a Reactive Modifier:** In epoxy resin systems, monofunctional glycidyl ethers like PGE and AGE act as "chain stoppers." They reduce viscosity during processing and control cross-linking density by reacting with the resin's hydroxyl groups, which fine-tunes the final material's mechanical properties [2].
- **Synthetic Pathway to Allyloxy Propanol Derivatives:** The reaction of arenediazonium tetrafluoroborates with **3-(allyloxy)propane-1,2-diol** in the presence of thiocyanates yields 3-(3-aryl-2-thiocyanatopropoxy)propane-1,2-diols. This demonstrates how an allyloxy-propanol structure can be functionalized, though the presence of hydroxy groups was noted to render the molecule less reactive than allyl derivatives without such groups [3].

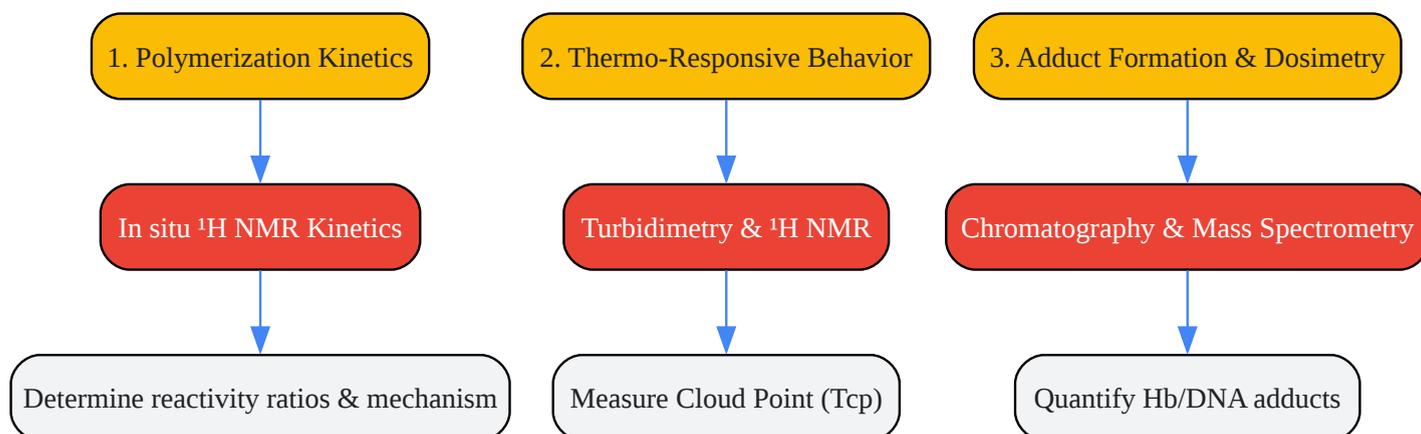
Toxicity and Safety Considerations

Handling these compounds requires caution due to their reactive nature and associated health risks.

- **Allyl Glycidyl Ether (AGE):** Classified as poisonous and a mild irritant, with hazards including potential skin and respiratory sensitization [1]. The National Institute for Occupational Safety and Health (NIOSH) recommends an exposure limit of 5 ppm (TWA) [1].
- **Phenyl Glycidyl Ether (PGE):** Has been shown to form adducts with DNA and hemoglobin, which is a mechanism linked to its genotoxicity and carcinogenicity [4].
- **General Reactivity:** As epoxides, glycidyl ethers are highly reactive with nucleophiles, including those in proteins and nucleic acids. This reactivity is the basis for their toxicity [2].

Suggested Experimental Protocols for Comparison

To objectively compare the reactivity of **allyloxy propanols** and glycidyl ethers, you could adapt the following methodologies from the literature. The workflow for such a comparative study is outlined below.



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1. Polymerization Kinetics via *In situ* ¹H NMR [5]

- **Objective:** Determine reactivity ratios and understand copolymer microstructure.
- **Method:** Conduct anionic ring-opening copolymerization (AROP) of the glycidyl ether with another monomer (e.g., Ethoxy ethyl glycidyl ether) in a deuterated solvent directly in an NMR tube. Monitor the consumption of monomers in real-time by tracking the disappearance of characteristic proton signals (e.g., epoxide rings). Use this data to calculate reactivity ratios, which indicate whether the copolymer formed is random, alternating, or block-like.

2. Analysis of Thermo-Responsive Behavior [5]

- **Objective:** Compare the functional performance of resulting copolymers.
- **Method:**
 - **Turbidimetry:** Prepare aqueous solutions of the synthesized polymers and place them in a temperature-controlled UV/Vis spectrometer. Measure the transmittance of light (e.g., at 500 nm) while gradually increasing the temperature. The cloud point temperature (T_{cp}) is defined as the temperature at which transmittance drops to 50%.
 - **Temperature-dependent ¹H NMR:** For greater accuracy, record ¹H NMR spectra of the polymer in D₂O at increasing temperatures. The disappearance of polymer proton signals as temperature passes the T_{cp} provides a molecular-level confirmation of phase separation.

3. Adduct Formation & Dosimetry Studies [4]

- **Objective:** Quantify and compare the alkylating potential and genotoxic risk.
- **Method:** Treat biological molecules like hemoglobin (Hb) or 2'-deoxynucleosides with the test compounds. Isolate the formed adducts using techniques like high-performance liquid chromatography (HPLC). Identify and quantify the specific adducts using mass spectrometry (MS)

and nuclear magnetic resonance (NMR) spectroscopy. The level of adduct formation serves as a direct measure of the compound's reactivity with biological nucleophiles.

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